

# Safe Handling and Disposal of 2-Bromo-4'-hydroxyacetophenone: A Comprehensive Guide

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## Compound of Interest

Compound Name: 2-Bromo-4'-hydroxyacetophenone

Cat. No.: B064651

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **2-Bromo-4'-hydroxyacetophenone** (CAS No. 2491-38-5). Adherence to these procedures is critical to ensure personnel safety and maintain the integrity of research activities. This compound is a valuable intermediate in pharmaceutical synthesis and a covalent inhibitor of protein tyrosine phosphatases (PTPs), notably PTP1B.[1][2][3] However, it presents significant health hazards, including being harmful if swallowed, causing severe skin burns and eye damage, and potentially being corrosive to metals.[4]

## Chemical and Physical Properties

A summary of the key quantitative data for **2-Bromo-4'-hydroxyacetophenone** is presented in the table below for easy reference.

Property	Value
CAS Number	2491-38-5[1][5]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub> [1][5]
Molecular Weight	215.04 g/mol [1][5]
Appearance	Pale beige to white or light yellow/orange solid/powder/crystal[1][4]
Melting Point	123-126°C[1]
Boiling Point (Predicted)	338.7 ± 17.0°C[1]
Density (Predicted)	1.622 ± 0.06 g/cm <sup>3</sup> [1]
Solubility	Slightly soluble in chloroform and methanol[1]

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Bromo-4'-hydroxyacetophenone** is mandatory to minimize exposure and prevent accidents. The following workflow outlines the procedural steps from receipt of the chemical to its use in experimental protocols.

### Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the container in a tightly sealed, corrosive-resistant container in a dry, cool, and well-ventilated area.[4][6] Recommended storage temperatures range from 2-8°C to as low as -20°C in a freezer under an inert atmosphere.[1][2] The storage area should be designated for corrosive and combustible solids.[5]
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, and appropriate hazard warnings.

### Personal Protective Equipment (PPE)

Before handling the compound, all personnel must be equipped with the following PPE:

PPE Category	Minimum Requirement	Specifications
Eye and Face Protection	Safety goggles with side-shields	Must conform to EN 166 (EU) or NIOSH (US) standards. A face shield may be necessary for splash-prone operations.[7][8]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected for tears or punctures before use and disposed of properly after handling.[7][8]
Skin and Body Protection	Laboratory coat; fire/flammable resistant and impervious clothing	A disposable gown is recommended for procedures with a higher risk of contamination.[7][8]
Respiratory Protection	NIOSH-approved respirator	Required if dust is generated or if working in a poorly ventilated area. A full-face respirator should be used if exposure limits are exceeded.[7][8]

## Experimental Procedures

- Ventilation: All handling of **2-Bromo-4'-hydroxyacetophenone** must be conducted in a chemical fume hood or a well-ventilated laboratory.[7][9]
- Weighing: To minimize dust formation, handle the solid compound carefully using a clean, dedicated spatula and weigh boat.[8]
- Solution Preparation: When preparing solutions, add the solvent to the vessel containing the pre-weighed compound. Gently swirl or stir to dissolve, avoiding any splashing.[8]

- Spill Response: In the event of a spill, evacuate personnel to a safe area.<sup>[7][9]</sup> Wearing the appropriate PPE, cover the spill with an absorbent material.<sup>[4]</sup> Collect the material using spark-proof tools and place it in a suitable, closed container for disposal.<sup>[7][9]</sup> Prevent the spill from entering drains.<sup>[7][9]</sup>

## First Aid Measures

In case of exposure, immediate medical attention is required.<sup>[6]</sup>

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration.<sup>[7][9]</sup>
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.<sup>[6][7][9]</sup>
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do so.<sup>[6][7][9]</sup>
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.<sup>[4][7][9]</sup>

## Disposal Plan

All waste containing **2-Bromo-4'-hydroxyacetophenone** must be treated as hazardous waste.

## Waste Collection

- Solid Waste: Collect solid waste, including contaminated PPE (gloves, gowns, etc.), weigh boats, and absorbent materials from spills, in a dedicated, labeled, and sealed hazardous waste container.
- Liquid Waste: Collect solutions containing **2-Bromo-4'-hydroxyacetophenone** in a separate, labeled, and sealed hazardous waste container.

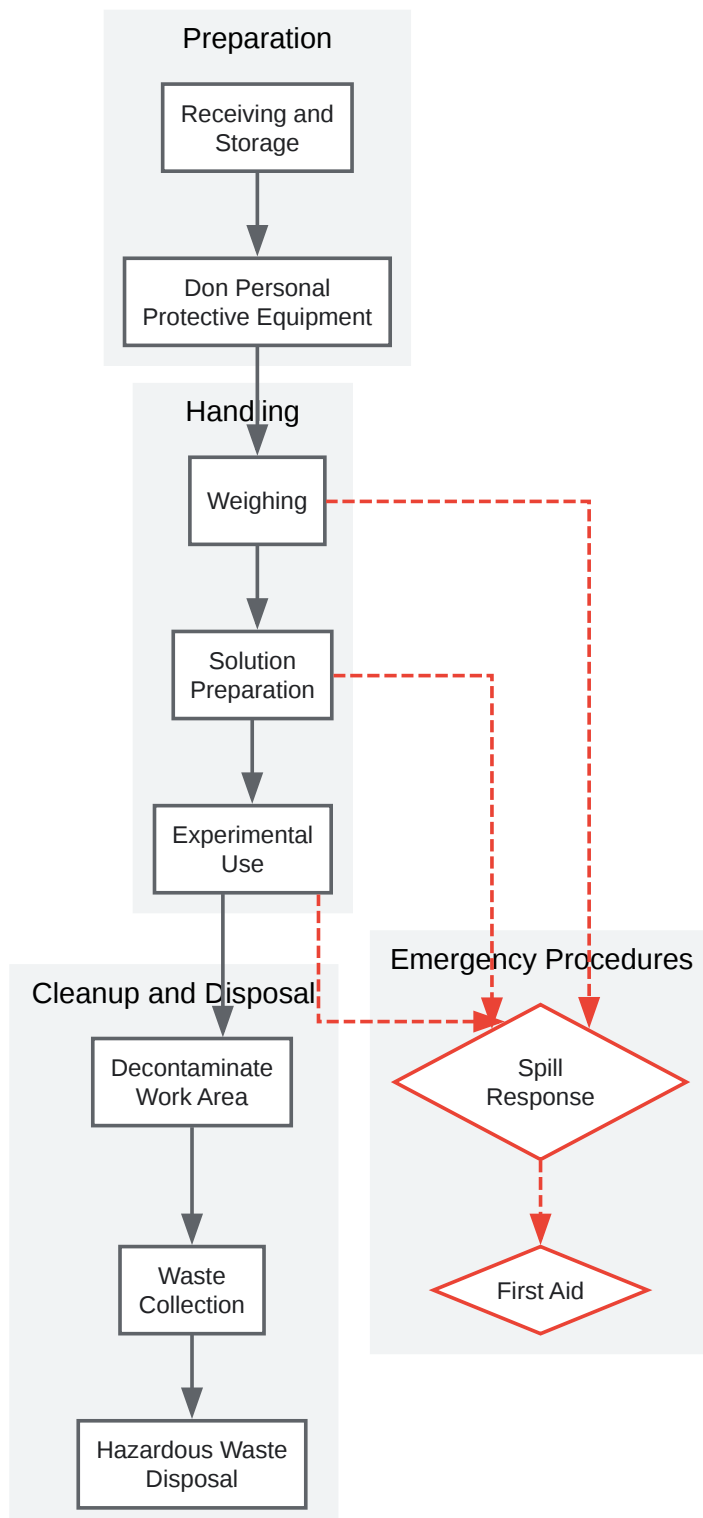
## Waste Disposal

- Licensed Disposal: Arrange for the disposal of all hazardous waste through a licensed professional waste disposal service.

- Incineration: One approved method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- Regulations: All disposal activities must be conducted in strict accordance with local, state, and federal environmental regulations.<sup>[7][9]</sup>

## Workflow for Safe Handling of 2-Bromo-4'-hydroxyacetophenone

## Workflow for Safe Handling of 2-Bromo-4'-hydroxyacetophenone

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Bromo-4'-hydroxyacetophenone**.

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